

An In-depth Technical Guide on Bicyclo[3.3.2]decane

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| Compound of Interest | | |
|----------------------|----------------------|-----------|
| Compound Name: | Bicyclo[3.3.2]decane | |
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This guide provides essential molecular information regarding the saturated bicyclic hydrocarbon, **bicyclo[3.3.2]decane**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

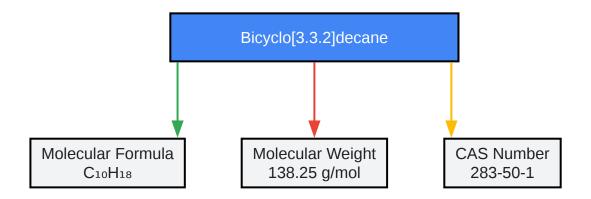
Bicyclo[3.3.2]decane is a bridged hydrocarbon with a unique three-dimensional structure. The quantitative molecular data for this compound is summarized below.

| Property | Value |
|-------------------|--------------------------|
| Molecular Formula | C10H18[1][2][3][4][5] |
| Molecular Weight | 138.25 g/mol [1][5] |
| Exact Mass | 138.2499 g/mol [2][3][4] |
| CAS Number | 283-50-1[1][2][3][4] |

Molecular Information Diagram

The following diagram illustrates the fundamental molecular properties of bicyclo[3.3.2]decane.





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Core properties of **Bicyclo[3.3.2]decane**.

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